

Technical Support Center for NSC 135130: Information Not Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 135130

Cat. No.: B3050185

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Efforts to locate public data on a research compound identified as "**NSC 135130**" have been unsuccessful. Despite comprehensive searches across multiple chemical and biomedical research databases, including the National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP) database, PubChem, and ChEMBL, no specific information was found for a compound with this identifier.

The initial search for "**NSC 135130**" yielded results for a medical device, the LMA® Fastrach® Airway, where "135130" is used as a catalog number. Subsequent, more targeted searches for a chemical entity with the "**NSC 135130**" designation did not return any relevant results.

The "NSC" designation typically refers to compounds cataloged by the National Cancer Institute for research purposes. While it is possible that "**NSC 135130**" is a valid internal identifier for a compound that is not in the public domain, the lack of publicly available data prevents the creation of the requested technical support center.

Therefore, we are unable to provide the following as requested:

- Troubleshooting Guides and FAQs: Without information on the compound's properties, mechanism of action, and common experimental applications, it is not possible to anticipate or address potential pitfalls.
- Quantitative Data Summaries: No quantitative data associated with "**NSC 135130**" could be located.

- Detailed Experimental Protocols: Specific experimental methodologies for a non-disclosed compound cannot be generated.
- Signaling Pathway and Workflow Diagrams: The biological effects and experimental workflows for "**NSC 135130**" are unknown, making the creation of accurate diagrams impossible.

Recommendation for Researchers, Scientists, and Drug Development Professionals:

We advise users to please verify the NSC identifier. It is possible that there is a typographical error in the provided number. If "**NSC 135130**" is a proprietary or pre-publication compound, the relevant information would need to be obtained from the appropriate developing institution or research group.

Should a corrected and publicly available NSC identifier be provided, we would be pleased to generate the requested technical support materials.

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